

# tert-Butyl Methyl Ether: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *tert-Butyl methyl ether*

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Version: 1.0

**Abstract:** This technical guide provides an in-depth overview of **tert-Butyl methyl ether** (MTBE), a significant organic solvent and a historical fuel additive. It covers its fundamental chemical identity, physicochemical properties, and detailed experimental protocols relevant to its application in research and development. This document is intended for researchers, scientists, and drug development professionals who utilize or encounter MTBE in their work.

## Chemical Identity and Synonyms

**tert-Butyl methyl ether** is an organic compound classified as an ether. Its structural formula is  $(\text{CH}_3)_3\text{COCH}_3$ .<sup>[1]</sup> The Chemical Abstracts Service (CAS) has assigned the number 1634-04-4 to this compound.<sup>[2][3][4][5]</sup> This unique identifier is crucial for unambiguous identification in databases and literature.

The compound is known by several synonyms, which are often used interchangeably in scientific and industrial contexts.

Synonym	Abbreviation
Methyl tert-butyl ether	MTBE
2-Methoxy-2-methylpropane	-
Methyl tertiary-butyl ether	-
Methyl t-butyl ether	-
tBME	-
tert-BuOMe	-

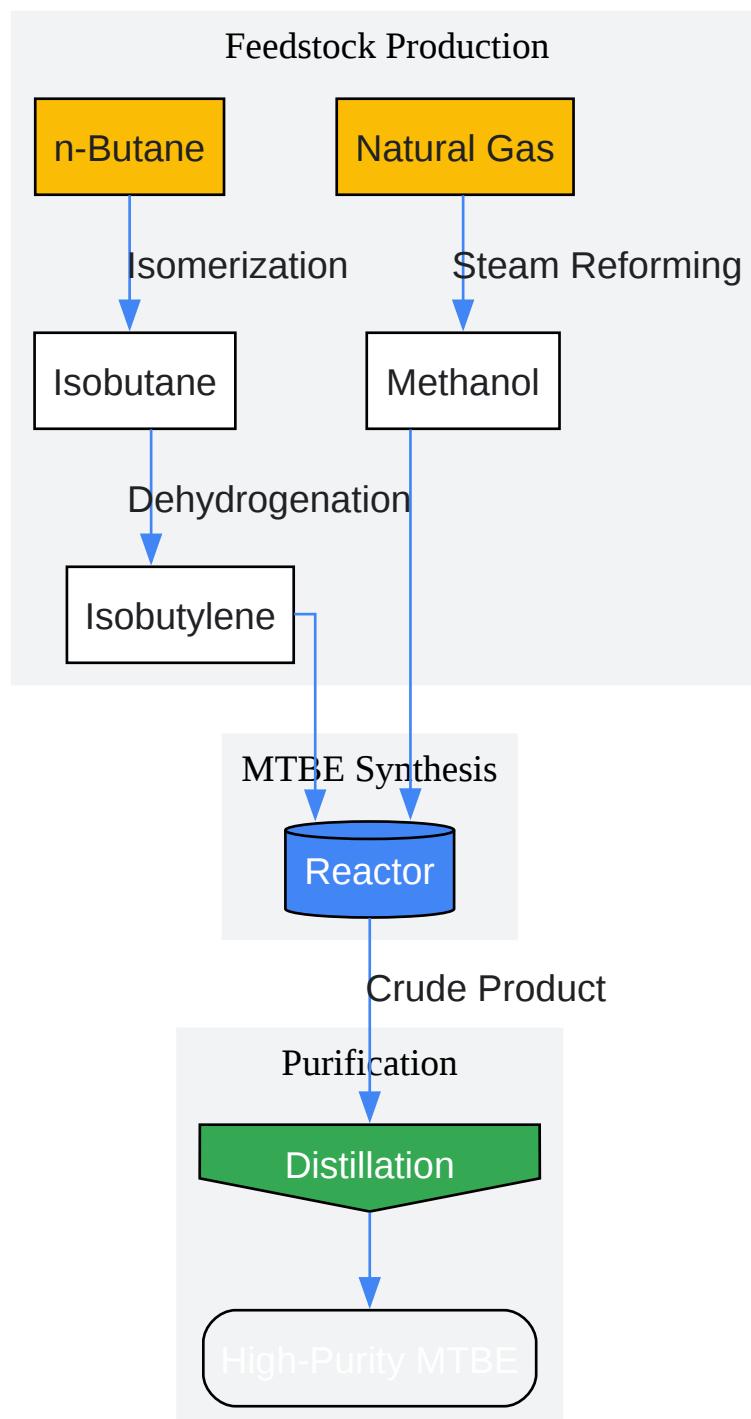
## Physicochemical Properties

MTBE is a colorless, volatile, and flammable liquid with a characteristic ethereal odor.[\[1\]](#)[\[2\]](#) Its properties make it a versatile solvent in organic chemistry, comparable to diethyl ether but with a higher boiling point and a significantly lower tendency to form explosive peroxides.[\[2\]](#)

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O
Molar Mass	88.15 g/mol
Density	0.7404 g/cm <sup>3</sup> at 25 °C
Boiling Point	55-56 °C
Melting Point	-110 °C
Flash Point	-27 °F (-32.78 °C)
Refractive Index	n <sub>20/D</sub> 1.369
Vapor Pressure	4.05 psi (27 kPa) at 20 °C
Water Solubility	26 - 51 g/L at 20 °C
logP	1.06 at 20°C
Vapor Density	3.1 (vs air)

## Manufacturing Process

MTBE is synthesized through the chemical reaction of methanol and isobutylene.<sup>[2]</sup> This process is typically catalyzed by an acid ion exchange resin.<sup>[4]</sup> The primary feedstocks, methanol and isobutylene, are derived from natural gas and the isomerization of n-butane, respectively.<sup>[2]</sup>



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Caption: Industrial manufacturing workflow for **tert-Butyl methyl ether**.

## Experimental Protocols

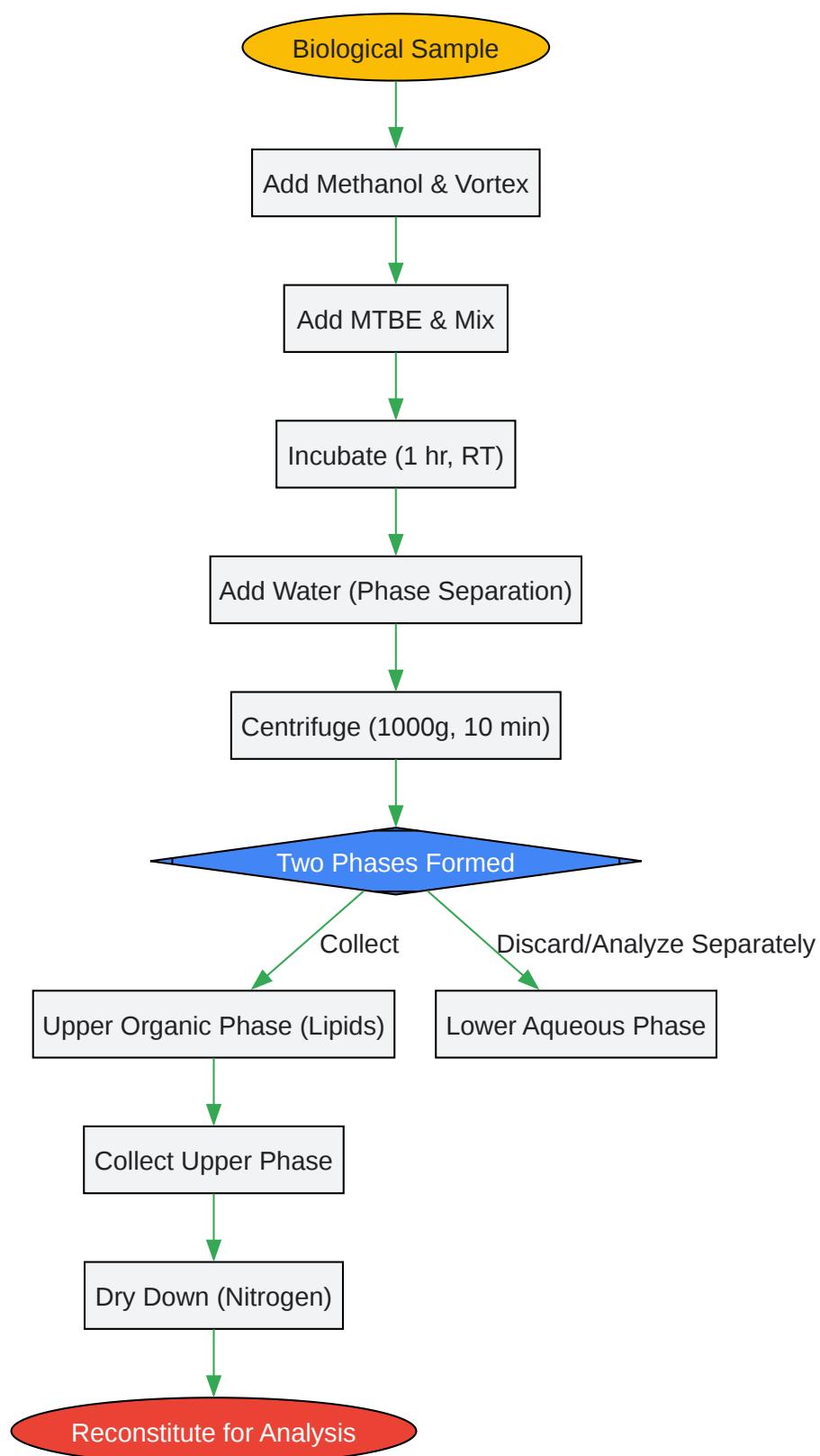
MTBE's properties make it a valuable tool in various laboratory procedures, from extraction to chemical analysis.

## Lipid Extraction from Biological Samples

MTBE is widely used for the extraction of lipids from various biological matrices such as plasma, serum, and tissues.<sup>[1][6]</sup> This method is noted for its efficiency and broad coverage of lipid classes.

Protocol:

- **Sample Preparation:** Homogenize minced tissue samples in a suitable buffer (e.g., 0.1% ammonium acetate solution). For plasma or serum, use a defined aliquot.
- **Methanol Addition:** To a 100  $\mu$ L sample aliquot, add 750  $\mu$ L of methanol. Vortex for at least 10 seconds.
- **MTBE Addition:** Add 2.5 mL of MTBE and mix thoroughly by vortexing or sonication.
- **Incubation:** Incubate the mixture for 1 hour at room temperature on a shaker to ensure complete protein precipitation and lipid extraction.<sup>[3]</sup>
- **Phase Separation:** Add 625  $\mu$ L of water to induce phase separation. Mix well and let stand for 10 minutes at room temperature.
- **Centrifugation:** Centrifuge the mixture at 1000 x g for 10 minutes.<sup>[3]</sup> This will result in two distinct phases: an upper organic phase containing the lipids and a lower aqueous phase.
- **Collection:** Carefully collect the upper organic phase.
- **Drying and Reconstitution:** Concentrate the collected supernatant using a stream of nitrogen or a vacuum centrifuge. Reconstitute the dried lipid extract in a suitable mobile phase for subsequent analysis (e.g., LC-MS).

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Caption: Workflow for MTBE-based lipid extraction from biological samples.

## Analytical Determination in Aqueous Samples

The presence of MTBE in water is a significant environmental concern, and several methods exist for its quantification. A common approach involves gas chromatography coupled with mass spectrometry (GC-MS).

### Protocol: Direct Aqueous Injection GC-MS

This method is suitable for detecting MTBE and its degradation products like tert-butyl alcohol (TBA) at sub-ppb concentrations.[\[5\]](#)

- **Instrumentation:** Utilize a gas chromatograph equipped with a polar column and a splitless injector, coupled to a mass spectrometer.[\[5\]](#)
- **Sample Injection:** Directly inject a representative aqueous sample into the GC.
- **Chromatographic Separation:** The components are vaporized and separated as they pass through the column.
- **Mass Spectrometric Detection:** As components elute from the column, they are ionized and detected by the mass spectrometer, allowing for both identification and quantification.
- **Data Analysis:** The detector signal is processed by an electronic data acquisition system. The concentration of MTBE is determined by comparing the signal to that of known standards.

## Safety and Handling

MTBE is a highly flammable liquid and vapor.[\[3\]](#)[\[4\]](#) It is crucial to handle it in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#) It can cause skin and eye irritation, and inhalation may lead to respiratory irritation, drowsiness, or dizziness.[\[3\]](#)

**Storage:** Store in a tightly closed container in a cool, well-ventilated place between +2°C and +25°C.[\[2\]](#)

**Disposal:** Relatively unreactive organic reagents should be collected in appropriate waste containers for proper disposal according to institutional and local guidelines.

## Relevance in Drug Development

While not a therapeutic agent itself, MTBE's role in a drug development setting is primarily as a solvent and an extraction medium.

- **Organic Synthesis:** It serves as a less peroxide-forming alternative to other ethers in the synthesis of active pharmaceutical ingredients (APIs).<sup>[2]</sup> Its poor Lewis base character means it does not support the formation of Grignard reagents.<sup>[1]</sup>
- **Metabolite Extraction:** The lipid extraction protocol is highly relevant for metabolomics and lipidomics studies, which are integral to understanding disease states and drug mechanisms of action.
- **Toxicology and Metabolism:** Understanding the metabolic fate of compounds is a core aspect of drug development. MTBE is metabolized to tert-butyl alcohol (TBA).<sup>[7]</sup> Analytical methods developed for MTBE can be adapted to study the metabolism of other xenobiotics.
- **Medical Procedure:** In an investigational medical procedure known as contact dissolution therapy, MTBE is injected directly into the gallbladder to dissolve cholesterol gallstones.<sup>[1][8]</sup>

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